

In-Depth Technical Guide: Safety and Handling of 12:0 Diether PC Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12:0 Diether PC

Cat. No.: B15598340

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This guide provides comprehensive safety and handling information for **12:0 Diether PC** (1,2-di-O-dodecyl-sn-glycero-3-phosphocholine) powder, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

12:0 Diether PC is a synthetic glycerophospholipid containing two dodecane chains linked to the glycerol backbone via ether bonds.^[1] This ether linkage, in contrast to the ester bonds found in naturally occurring phospholipids, confers increased stability against chemical and enzymatic degradation. It is commonly used in the formation of bicelles, which are valuable model membranes for studying protein-lipid interactions by nuclear magnetic resonance (NMR) spectroscopy.^[1]

Table 1: Chemical and Physical Data for **12:0 Diether PC** Powder

Property	Value	Reference
Molecular Formula	C32H68NO6P	[2]
Molecular Weight	593.86 g/mol	[2][3]
Appearance	Powder	[3]
Assay	>99% (TLC)	[1]
Storage Temperature	-20°C	[1][2]
Solubility	Soluble in appropriate solvents (user to determine)	[2]
CAS Number	72593-72-7	[2]

Safety and Hazard Information

According to available safety data sheets, **12:0 Diether PC** powder is not classified as a hazardous substance or mixture.[3] However, standard laboratory safety practices should always be observed.

Table 2: Hazard Identification and Precautionary Measures

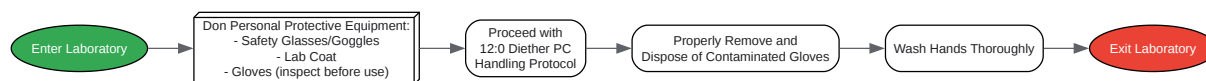
Hazard	Description	Precautionary Measures	Reference
Inhalation	May cause respiratory tract irritation.	Avoid breathing dust. Move to fresh air if inhaled. If not breathing, give artificial respiration.	[3]
Skin Contact	May cause skin irritation.	Handle with gloves. Wash off with soap and plenty of water.	[3]
Eye Contact	May cause eye irritation.	Use safety glasses or goggles. Flush eyes with water as a precaution.	[3]
Ingestion	May be harmful if swallowed.	Never give anything by mouth to an unconscious person. Rinse mouth with water.	[3]
Combustible Dust	Further processing of solid materials may result in the formation of combustible dusts.	Provide appropriate exhaust ventilation at places where dust is formed.	[3]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **12:0 Diether PC** powder and ensure laboratory safety.

Personal Protective Equipment (PPE)

A standard laboratory PPE workflow should be followed to minimize exposure.



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Caption: Personal Protective Equipment (PPE) Workflow.

Storage

The product should be stored at -20°C for long-term stability.[1][2] The container should be kept tightly closed in a dry and well-ventilated place.[3]

Handling Powder

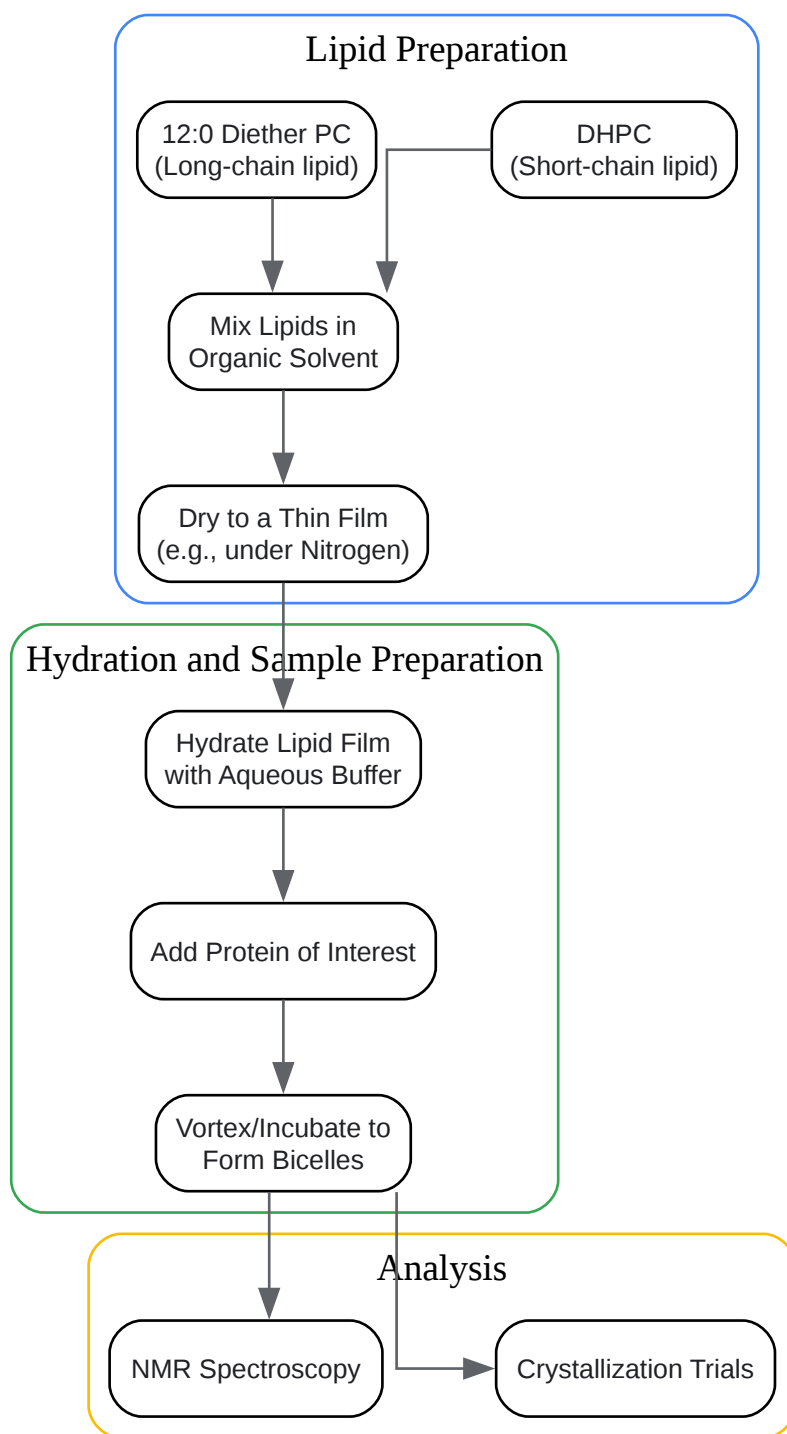
When handling the powder, it is important to avoid dust formation.[3][4] Use in a well-ventilated area, preferably in a chemical fume hood.

Experimental Protocols

Detailed experimental protocols for the use of **12:0 Diether PC** are application-specific and are not extensively detailed in the provided search results. However, the primary application mentioned is its use in the formation of bicelles for NMR studies.

General Workflow for Bicelle Preparation

The following diagram illustrates a general workflow for preparing bicelles using **12:0 Diether PC**. The exact ratios of lipids and buffer conditions will depend on the specific protein and experimental requirements.



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Caption: General Workflow for Bicelle Preparation.

First Aid Measures

In case of exposure, follow these first aid measures:

- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3]
- In case of skin contact: Wash off with soap and plenty of water.[3]
- In case of eye contact: Flush eyes with water as a precaution.[3]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[3]

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[3]

Stability and Reactivity

12:0 Diether PC is stable under recommended storage conditions.[3] No hazardous reactions or decomposition products are expected under normal conditions of use.[3]

Toxicological Information

No data is available regarding the toxicological properties of **12:0 Diether PC** powder.[3] It is not identified as a probable, possible, or confirmed human carcinogen by IARC.[3]

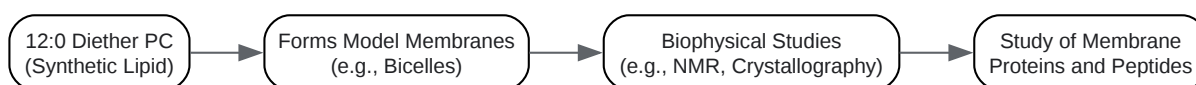
Disposal Considerations

Dispose of this product in accordance with local, state, and federal regulations. Contaminated packaging should be disposed of as unused product.

Signaling Pathways

There is no information available in the search results to suggest that **12:0 Diether PC** is directly involved in specific biological signaling pathways. Its primary role in research is as a component of artificial membrane systems for biophysical studies.

The following diagram illustrates the logical relationship of its application.



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Caption: Application Logic of **12:0 Diether PC**.

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